

4-Bromo-2,5-difluoronitrobenzene chemical properties

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Compound of Interest

Compound Name: 4-Bromo-2,5-difluoronitrobenzene

Cat. No.: B065052

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An In-depth Technical Guide to 4-Bromo-2,5-difluoronitrobenzene

This guide provides a comprehensive overview of the chemical and physical properties, synthesis, reactivity, and applications of **4-Bromo-2,5-difluoronitrobenzene**, a key intermediate in various industrial and research sectors. The information is intended for researchers, scientists, and professionals in drug development and material science.

Core Chemical Properties

4-Bromo-2,5-difluoronitrobenzene is a fluorinated aromatic compound recognized for its unique reactivity, making it a valuable building block in chemical synthesis. Its key physical and chemical properties are summarized below.

Table 1: Physicochemical Properties of **4-Bromo-2,5-difluoronitrobenzene**

Property	Value	Reference(s)
CAS Number	167415-27-2	[1][2]
Molecular Formula	C ₆ H ₂ BrF ₂ NO ₂	[1][2][3]
Molecular Weight	237.99 g/mol	[1][2]
Appearance	Light yellow to light orange/green solid/powder/crystal	[1]
Melting Point	55 - 60 °C	[1][4]
Purity	≥ 98% (GC)	[1]

| Synonyms | 1-Bromo-2,5-difluoro-4-nitrobenzene [[1][4]] |

Table 2: Spectroscopic Data for **4-Bromo-2,5-difluoronitrobenzene**

Spectrum	Parameters	Chemical Shifts (δ) / Coupling Constants (J)	Reference(s)
¹ H-NMR	400 MHz, CDCl ₃	δ 7.59 (dd, J=9.5 and 5.5 Hz, 1H), 7.89 (dd, J=7.3 and 6.5 Hz, 1H)	[5]

| ¹⁹F-NMR | 376 MHz, CDCl₃ | δ -120.1 (d, J=15.2 Hz, 1F), -107.9 (d, J=15.2 Hz, 1F) [[5]] |

Synthesis and Experimental Protocols

The primary synthesis route for **4-Bromo-2,5-difluoronitrobenzene** involves the nitration of 2,5-difluorobromobenzene.

Experimental Protocol: Nitration of 2,5-difluorobromobenzene[7]

Materials:

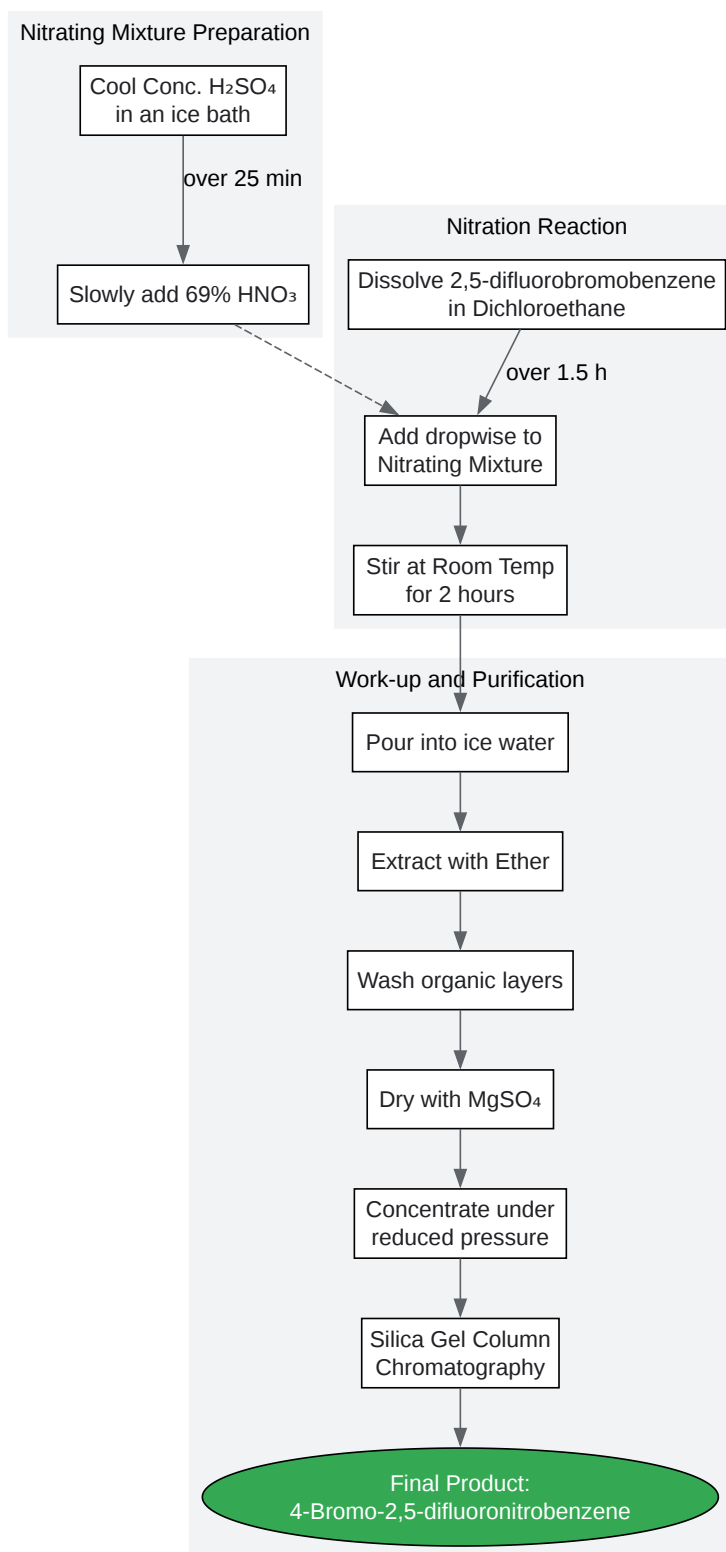
- 2,5-difluorobromobenzene (also known as 2-bromo-1,4-difluorobenzene)
- Concentrated sulfuric acid (H_2SO_4)
- 69% Nitric acid (HNO_3)
- Dichloroethane
- Ice
- Ether
- Saturated aqueous sodium bicarbonate solution (NaHCO_3)
- Saturated saline solution
- Anhydrous magnesium sulfate (MgSO_4)
- Silica gel for column chromatography
- Hexane/Chloroform (4:1) eluent

Procedure:

- Preparation of Nitrating Mixture: Cool concentrated sulfuric acid (57 mL) in an ice bath. Slowly add 69% nitric acid (25.5 g, 279 mmol) dropwise over 25 minutes while maintaining the low temperature.
- Nitration Reaction: Dissolve 2-bromo-1,4-difluorobenzene (50 g, 254 mmol) in dichloroethane (125 mL). Add this solution dropwise to the cold nitrating mixture over 1.5 hours.
- Reaction Completion: After the addition is complete, allow the mixture to warm to room temperature and continue stirring for 2 hours.

- **Work-up:** Slowly pour the reaction mixture into ice water (500 g). Extract the aqueous layer with ether (2 x 300 mL).
- **Washing:** Combine the organic extracts and wash sequentially with water (300 mL), saturated aqueous sodium bicarbonate solution (300 mL), and saturated saline solution (300 mL).
- **Drying and Concentration:** Dry the organic layer over anhydrous magnesium sulfate. Remove the solvent by distillation under reduced pressure.
- **Purification:** Purify the crude product by silica gel column chromatography using a hexane/chloroform (4:1) mixture as the eluent. This yields 1-bromo-2,5-difluoro-4-nitrobenzene as a pale yellow solid (56 g, 93% yield).

Workflow for the Synthesis of 4-Bromo-2,5-difluoronitrobenzene

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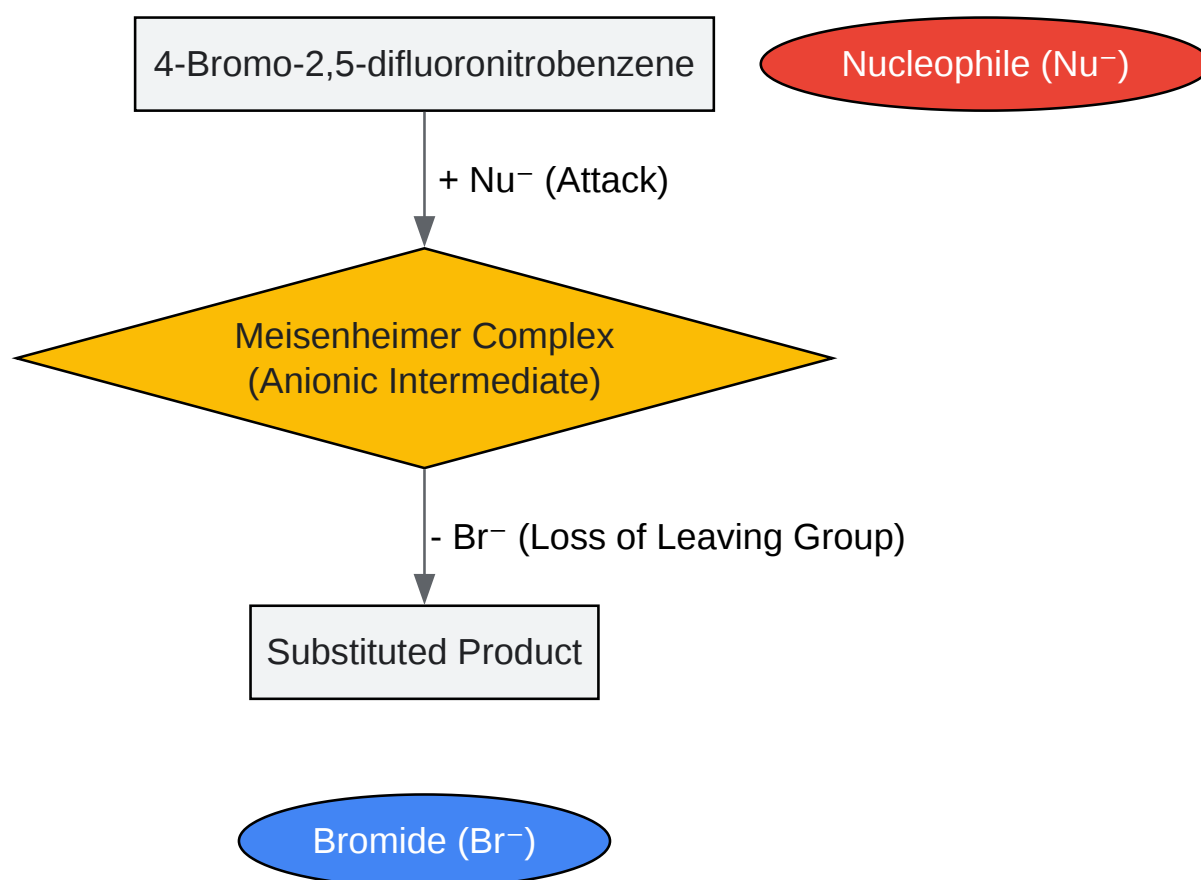
Synthesis Workflow Diagram

Chemical Reactivity and Applications

The unique arrangement of functional groups—a bromine atom, two fluorine atoms, and a nitro group—on the benzene ring gives **4-Bromo-2,5-difluoronitrobenzene** its characteristic reactivity and versatility as a chemical intermediate.

Reactivity Profile

The compound's reactivity is dominated by the strong electron-withdrawing nature of the nitro group. This effect activates the aromatic ring, making it susceptible to Nucleophilic Aromatic Substitution (S_NAr) reactions.[6] In these reactions, the bromine atom serves as an effective leaving group, allowing for its displacement by a wide range of nucleophiles. This property is fundamental to its role as a building block for more complex molecules. Other possible transformations include cross-coupling reactions and the reduction of the nitro group to an amine.



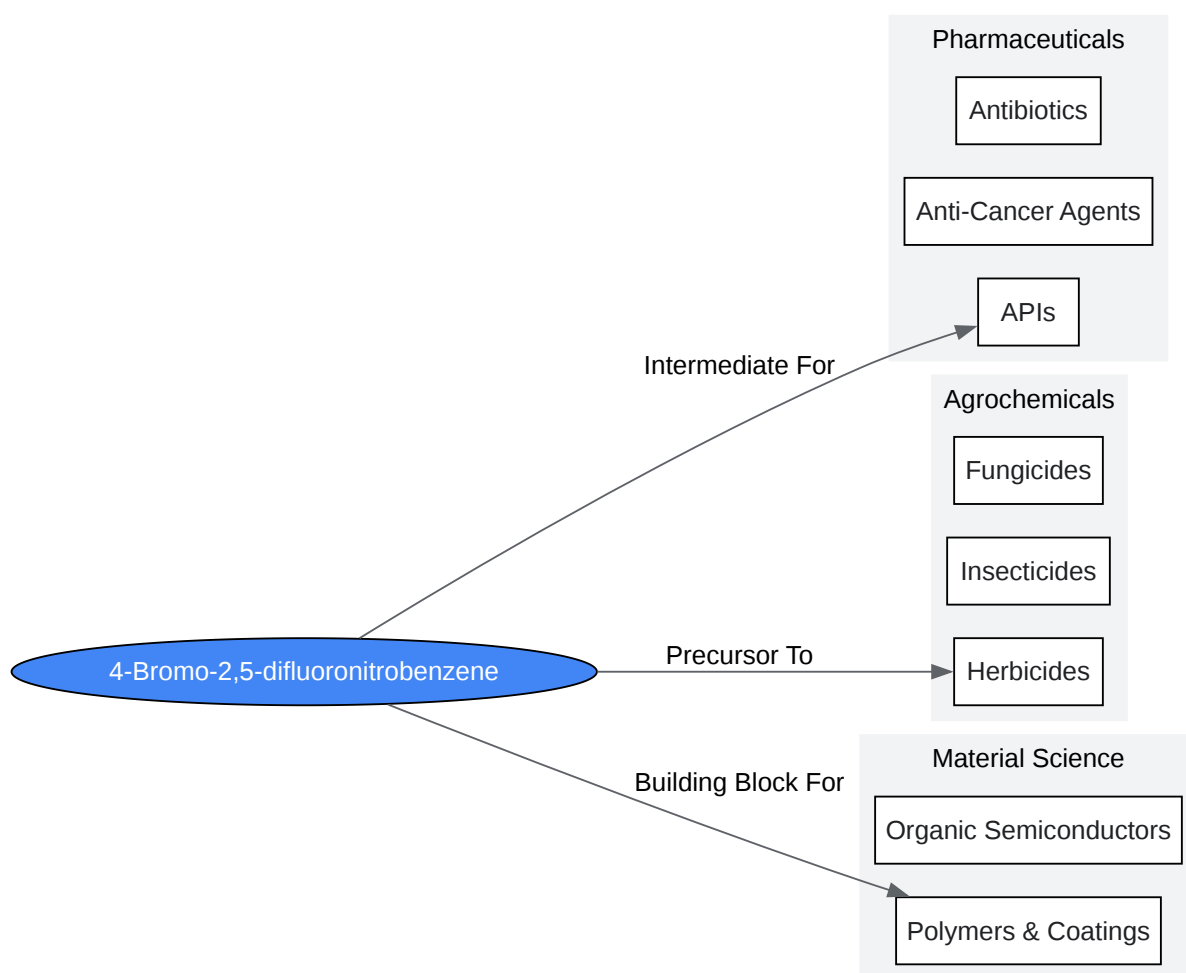
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Nucleophilic Aromatic Substitution (S_NAr) Pathway

Key Applications

4-Bromo-2,5-difluoronitrobenzene is a crucial intermediate in several high-value chemical industries.

- **Pharmaceuticals:** It is widely used in the synthesis of Active Pharmaceutical Ingredients (APIs).^[1] The incorporation of fluorine atoms can enhance a drug's metabolic stability, bioavailability, and efficacy. It serves as a precursor for developing novel anti-cancer agents and antibiotics.^[1]
- **Agrochemicals:** The compound is instrumental in creating new generations of herbicides, insecticides, and fungicides, contributing to improved crop protection.^[6]
- **Material Science:** Its distinct electronic properties make it suitable for formulating advanced materials, including specialized polymers, coatings, liquid crystals, and organic semiconductors for optoelectronic applications.^{[1][6]}
- **Organic Synthesis:** It is a versatile building block that allows chemists to introduce specific functional groups and construct complex molecular architectures.^[1]



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Core Application Areas

Safety and Handling

4-Bromo-2,5-difluoronitrobenzene is classified as a hazardous substance and requires careful handling.

Table 3: GHS Hazard Classifications

Hazard Class	Category	Statement	Reference(s)
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed	[7][8]
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation	[7][8][9]
Serious Eye Damage/Irritation	Category 2	H319: Causes serious eye irritation	[7][8][9]
Skin Sensitization	Category 1	H317: May cause an allergic skin reaction	
Specific Target Organ Toxicity (Single Exposure)	Category 3	H335: May cause respiratory irritation	[7][9]

| Specific Target Organ Toxicity (Repeated Exposure) | Category 2 | H373: May cause damage to organs through prolonged or repeated exposure [[7] |

Handling and Storage Recommendations:

- Engineering Controls: Use only under a chemical fume hood or in a well-ventilated area. Ensure eyewash stations and safety showers are readily accessible.[7][9]
- Personal Protective Equipment (PPE): Wear appropriate protective gloves, chemical safety goggles, and lab clothing to prevent skin and eye contact.[8]
- Handling Practices: Avoid the formation and inhalation of dust.[9] Do not eat, drink, or smoke when using this product. Wash hands and any exposed skin thoroughly after handling.[8]
- Storage: Store in a tightly closed container in a dry, cool, and well-ventilated place.[2][7]

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